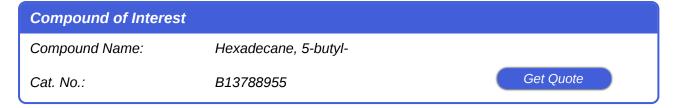


Application Notes and Protocols: "Hexadecane, 5-butyl-" in Lubricant Formulations

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of "**Hexadecane, 5-butyl-**" (CAS 6912-07-8), a branched-chain alkane, and its potential application as a component in advanced lubricant formulations. This document details its physicochemical properties, expected performance benefits, and standardized protocols for its evaluation.

Introduction

Hexadecane, 5-butyl- is a saturated hydrocarbon belonging to the isoparaffin family.[1] Isoparaffins are known for their advantageous performance properties in lubricant applications, including high viscosity indices, low pour points, and excellent oxidation stability. These characteristics make them desirable components for high-performance synthetic lubricants. The branched structure of 5-butyl-hexadecane is anticipated to impart favorable rheological properties and thermal stability, making it a candidate for use as a base oil or a viscosity-modifying additive in various lubricant formulations.

Physicochemical Properties of Hexadecane, 5-butyl-

A summary of the known physicochemical properties of **Hexadecane**, **5-butyl-** is presented in Table 1. This data is essential for formulators to predict its behavior in lubricant blends.



Property	Value	Unit	Source
Molecular Formula	C20H42	-	[1]
Molecular Weight	282.55	g/mol	[1]
CAS Number	6912-07-8	-	[1]
Appearance	Colorless liquid	-	[2]
Dynamic Viscosity (η)	Data not available	Pa⋅s	[1]
Normal Boiling Point (Tboil)	Calculated value	К	[1]
Normal Melting Point (Tfus)	Calculated value	К	[1]
Critical Temperature (Tc)	Calculated value	К	[1]
Critical Pressure (Pc)	Calculated value	kPa	[1]

Note: Experimental data for some properties of 5-butyl-hexadecane are limited. Calculated values from chemical property databases are provided where available.

Performance in Lubricant Formulations

While specific performance data for 5-butyl-hexadecane in lubricant formulations is not readily available in the public domain, the known benefits of isoparaffins in the C20-C40 range can be used to infer its potential advantages. Isoparaffins are recognized for enhancing lubricant performance due to their unique molecular structure.[3][4]

Expected Performance Benefits of Isoparaffins in Lubricants:



Performance Parameter	Expected Benefit	Rationale
Viscosity Index (VI)	High	The branched structure of isoparaffins leads to a smaller change in viscosity with temperature fluctuations, resulting in a higher VI.[3]
Oxidation Stability	High	The saturated nature of isoparaffins provides inherent resistance to oxidation, prolonging lubricant life.[3]
Pour Point	Low	The branching in the molecular structure disrupts crystal lattice formation at low temperatures, leading to improved low-temperature fluidity.[3]
Volatility (Noack)	Low	The higher molecular weight and branched structure contribute to lower volatility compared to linear alkanes of similar carbon number.[3]
Wear Protection	Good	The stable lubricating film formed by isoparaffin-based oils can effectively reduce friction and wear between moving parts.[5][6]

Recommended Experimental Protocols

To evaluate the performance of "**Hexadecane**, **5-butyl-**" as a lubricant component, a series of standardized tests should be conducted. The following are detailed protocols for key performance indicators.

Objective: To determine the kinematic viscosity of the lubricant at 40°C and 100°C and calculate the Viscosity Index (VI), which indicates the effect of temperature on viscosity. A



higher VI signifies a more stable oil.[7][8]

Methodology (Based on ASTM D445 and ASTM D2270):[7][8][9][10][11][12][13][14]

- Apparatus: Calibrated glass capillary viscometer, constant temperature bath, stopwatch.
- Procedure (ASTM D445):
 - Select a clean, dry, calibrated viscometer of a size that will give a flow time of not less than 200 seconds.
 - Charge the viscometer with the test sample in the manner dictated by the design of the instrument.
 - Place the charged viscometer in the constant temperature bath set at 40°C (or 100°C)
 long enough to reach temperature equilibrium.
 - Using suction, draw the liquid up to a point about 5 mm above the upper timing mark.
 - Release the suction and measure the time required for the meniscus to pass from the first timing mark to the second.
 - Repeat the measurement to obtain two readings that agree within the specified repeatability.
 - Calculate the kinematic viscosity by multiplying the average flow time by the viscometer calibration constant.
- Calculation of Viscosity Index (ASTM D2270):[7][8][15]
 - Using the kinematic viscosity values obtained at 40°C (KV40) and 100°C (KV100),
 calculate the Viscosity Index using the formulas provided in the ASTM D2270 standard.

Objective: To assess the ability of the lubricant to protect against wear under sliding contact conditions.

Methodology (Based on ASTM D4172 - Four-Ball Method):[16][17][18][19][20]



- Apparatus: Four-Ball Wear Test Machine, microscope for wear scar measurement.
- Procedure:
 - Three 12.7-mm diameter steel balls are clamped together and covered with the lubricant sample.[18][19]
 - A fourth 12.7-mm diameter steel ball is pressed with a specified force (e.g., 392 N) into the cavity formed by the three clamped balls.[18][19]
 - The test lubricant is heated to a specified temperature (e.g., 75°C).[18][19]
 - The top ball is rotated at 1200 rpm for 60 minutes.[18][19]
 - After the test, the three lower balls are cleaned, and the average diameter of the wear scars is measured using a microscope.
 - A smaller wear scar diameter indicates better anti-wear properties.[17]

Objective: To evaluate the resistance of the lubricant to oxidation under accelerated conditions.

Methodology (Based on ASTM D2272 - Rotating Pressure Vessel Oxidation Test - RPVOT):[21] [22][23][24][25]

- Apparatus: Rotating pressure vessel, oxygen supply, catalyst coil (copper), constant temperature bath.
- Procedure:
 - A 50g sample of the oil is placed in the pressure vessel with 5 mL of water and a copper catalyst coil.
 - The vessel is sealed, charged with oxygen to a pressure of 620 kPa, and placed in a constant temperature bath at 150°C.
 - The vessel is rotated at 100 rpm.
 - The pressure inside the vessel is monitored continuously.



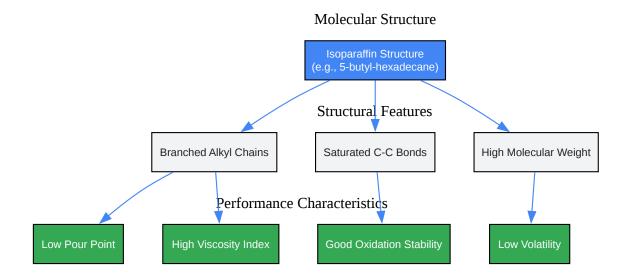
- The test is complete when the pressure drops by 175 kPa from the maximum pressure.
- The time taken to reach this pressure drop is the oxidation stability of the oil, reported in minutes. A longer time indicates higher oxidation stability.

Visualizations



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Caption: General workflow for lubricant formulation and testing.





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Caption: Structure-property relationship of isoparaffins in lubricants.

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